

Technical Guide: Commercial Availability & Handling of 4-Bromopyrimidine Hydrobromide

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Compound of Interest

Compound Name: 4-Bromopyrimidine hydrobromide

CAS No.: 1187931-22-1

Cat. No.: B1439414

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Executive Summary & Strategic Advisory

4-Bromopyrimidine hydrobromide (CAS: 1187931-22-1) is a critical heterocyclic building block used primarily in the synthesis of kinase inhibitors and receptor antagonists via Suzuki-Miyaura cross-coupling and S_NAr reactions.

Critical Advisory:

- **Identity Hazard:** Do not confuse with 4-Bromopyridine hydrochloride (CAS 19524-06-2). These are distinct chemical entities with different reactivities, though they share similar instability profiles in their free-base forms.
- **Stability:** The free base (4-bromopyrimidine) is chemically unstable, acting as a "brutal lachrymator" and prone to rapid self-oligomerization. The hydrobromide (HBr) salt is the only recommended commercial form for storage and transport.
- **Handling:** The salt is hygroscopic and corrosive.^[1] It must be stored at 2–8°C under inert atmosphere (Argon/Nitrogen).

Commercial Landscape & Supplier Analysis[1][2]

The market for **4-Bromopyrimidine hydrobromide** is fragmented, with "Tier 1" catalog suppliers often holding limited stock while "Tier 2" custom synthesis houses offer bulk on lead times of 2–3 weeks.

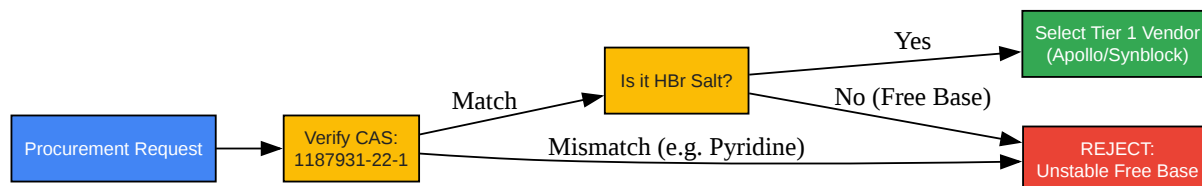
Verified Supplier Matrix

The following table aggregates verified suppliers based on catalog listings and stock reliability.

Supplier	Catalog #	Purity	Pack Sizes	Primary Region	Notes
Apollo Scientific	OR55159	≥95%	100mg, 1g, 5g	UK/Europe	High reliability; specific HBr listing.
Synblock	SB31411	≥98%	Custom	Global	Specializes in heterocyclic blocks.
Biosynth	FB11225	≥95%	250mg, 1g	Global/USA	Lists as "Free Base" but often ships salt; verify COA.
MilliporeSigma	(Sourced)	N/A	Inquiry	Global	Likely re-sourced from Ambeed/Enamine.
Ambeed	AMBH97F06 94E	95%	1g, 5g	USA	Good for rapid R&D quantities.

Procurement Decision Logic

Use the following logic flow to ensure acquisition of the correct chemical entity.



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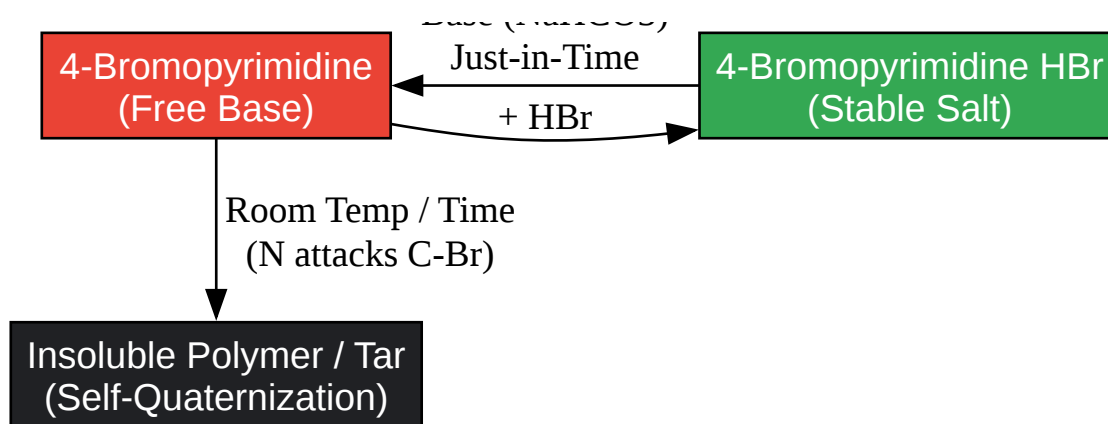
Figure 1: Procurement decision tree to avoid common identity errors.

Technical Profile & Stability Mechanism

The Instability of the Free Base

Researchers often underestimate the reactivity of 4-bromopyrimidine. The C4 position is highly electron-deficient. In the free base form, the pyrimidine nitrogen of one molecule can nucleophilically attack the C4 position of another, displacing bromide. This leads to a cascade of intermolecular self-quaternization (polymerization), resulting in an insoluble, intractable tar.

The Solution (HBr Salt): Protonating the ring nitrogens with HBr eliminates their nucleophilicity, effectively "capping" the polymerization mechanism.



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Figure 2: Stability relationship. The salt form blocks the self-destruction pathway.

Experimental Protocols

Protocol A: Quality Control (Identity Verification)

Before using a new batch, verify it has not decomposed into the pyridinium polymer.

- Solvent: Use DMSO-d₆ (Salt is sparingly soluble in CDCl₃).
- ¹H NMR Targets:
 - Look for distinct pyrimidine protons: ~8.0–9.0 ppm range.
 - Pass: Sharp, well-resolved singlets/doublets.
 - Fail: Broad "humps" in the baseline (indicative of polymerization) or extra peaks corresponding to hydrolysis (4-hydroxypyrimidine).
- Visual Inspection: The salt should be a white to pale yellow crystalline solid. Dark orange or brown sticky solids indicate decomposition.

Protocol B: "Just-in-Time" Free-Basing for Suzuki Couplings

Context: You cannot use the HBr salt directly in base-sensitive catalytic cycles without accounting for the acid. The best practice is in situ neutralization or immediate pre-neutralization.

Reagents:

- 4-Bromopyrimidine HBr (1.0 equiv)
- Boronic Acid (1.2 equiv)
- Pd(PPh₃)₄ (5 mol%)[2][3]
- Solvent: 1,4-Dioxane/Water (4:1)
- Base: K₃PO₄ (3.0 equiv) – Note: Extra equivalents required to neutralize HBr.

Step-by-Step Workflow:

- Preparation: In a reaction vial, add 4-Bromopyrimidine HBr, Boronic Acid, and Pd catalyst.
- Inertion: Cap and purge with Argon for 5 minutes.
- Solvent Add: Add degassed Dioxane. Do not add water yet.
- Activation: Add the aqueous K₃PO₄ solution.
 - Mechanistic Note: The first equivalent of base will instantly neutralize the HBr salt, generating the free base in situ. The remaining 2 equivalents facilitate the transmetallation step of the Suzuki cycle.
- Reaction: Heat to 80–90°C immediately.
 - Why? Heating immediately ensures the Pd oxidative addition competes favorably against the self-polymerization of the newly formed free base.

Protocol C: Emergency Synthesis (If Commercial Stock Unavailable)

If the HBr salt is backordered, it can be synthesized via the "One-Pot" HBr/Dioxane method from 4-hydroxypyrimidine (though purchasing is preferred due to yield variability).

- Precursor: 4-Hydroxypyrimidine.
- Reagent: PBr₃ (Phosphorus tribromide) or POBr₃.
- Quench: Quench the reaction mixture into an HBr/Acetic Acid solution to precipitate the stable salt directly, rather than isolating the unstable oil.

Applications in Drug Discovery

4-Bromopyrimidine is a "privileged scaffold" in medicinal chemistry.

- Kinase Inhibition: Used to synthesize Type I and Type II kinase inhibitors (e.g., BRAF, EGFR) where the pyrimidine ring acts as the hinge binder [1].

- Receptor Antagonists: A key intermediate for Endothelin Receptor Antagonists (ERAs) similar to Bosentan/Macitentan structures [2].
- Metabolic Targets: Reported activity in inhibiting phosphoenolpyruvate carboxykinase (PEPCK), a target for diabetes, though this is a secondary application compared to its utility as a synthetic building block [3].

References

- National Institutes of Health (NIH). A novel protocol for the one-pot borylation/Suzuki reaction provides easy access to hinge-binding groups for kinase inhibitors. PubMed Central. Available at: [\[Link\]](#)
- Journal of Medicinal Chemistry. The Discovery of Macitentan, an Orally Active, Potent Dual Endothelin Receptor Antagonist. ACS Publications. Available at: [\[Link\]](#)

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